

Addressing material incompatibility with elastomers and plastics using HCFC-225da

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Compound of Interest

Compound Name:	1,2-Dichloro-1,1,3,3,3-pentafluoropropane
Cat. No.:	B1293494

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Technical Support Center: HCFC-225da Material Compatibility

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing material incompatibility issues with elastomers and plastics when using the solvent HCFC-225da (also known by its trade name Asahiklin AK-225). Due to the phase-out of HCFC-225da, detailed manufacturer compatibility data is limited. Therefore, this guide emphasizes best practices for in-house compatibility testing and troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is HCFC-225da and why is specific compatibility data hard to find?

A1: HCFC-225da is a hydrochlorofluorocarbon solvent that was marketed under trade names such as Asahiklin AK-225. It was used for precision cleaning and as a carrier fluid. Due to its ozone-depleting potential, its production and import were phased out under the Montreal Protocol, with a deadline of December 31, 2014, for its use in the United States.[\[1\]](#)[\[2\]](#) This phase-out is the primary reason for the limited availability of comprehensive, up-to-date manufacturer's chemical compatibility data.

Q2: What are the general signs of incompatibility between HCFC-225da and elastomers or plastics?

A2: Incompatibility can manifest in several ways, including:

- Swelling: The material absorbs the solvent, leading to an increase in volume and a decrease in mechanical strength.
- Shrinkage: The solvent extracts plasticizers or other components from the material, causing it to shrink and become brittle.
- Crazing and Cracking: The appearance of fine, web-like cracks on the surface of plastics, which can propagate and lead to failure, especially under stress.[\[3\]](#)[\[4\]](#)
- Softening or Hardening: A noticeable change in the material's durometer or flexibility.
- Discoloration: A change in the color of the material.
- Dissolution: The material dissolves in the solvent.

Q3: The product literature for AK-225 states it is "safe on most plastics." Which plastics are generally considered compatible?

A3: While specific data is scarce, solvents in this class are often compatible with a range of common laboratory plastics. However, "safe on most plastics" is a general statement, and testing is crucial. Some plastics, particularly amorphous polymers, may be more susceptible to stress cracking.[\[5\]](#)

Q4: The MSDS for AK-225 lists Viton™, Buna, and Neoprene as suitable glove materials. Does this imply compatibility for other applications?

A4: While this suggests a degree of resistance for short-term contact, it does not guarantee long-term compatibility for components such as seals, gaskets, or tubing.[\[3\]](#) The requirements for continuous immersion or prolonged exposure are much more stringent than for intermittent contact as a protective glove.

Troubleshooting Guide

Problem: My plastic component (e.g., a microfluidic chip, a connector) is showing fine cracks (crazing) after exposure to HCFC-225da.

- Possible Cause: Environmental Stress Cracking (ESC). This occurs when a material is under tensile stress (which can be residual from manufacturing) and is exposed to an aggressive chemical.[3][5]
- Solution:
 - Reduce Stress: Anneal the plastic component prior to exposure to relieve molded-in stress.
 - Material Selection: Switch to a more chemically resistant polymer. Semi-crystalline polymers often exhibit better resistance to ESC than amorphous ones.[3]
 - Minimize Exposure: If possible, reduce the contact time between the solvent and the plastic component.

Problem: My elastomeric O-ring has swollen and failed after being in contact with HCFC-225da.

- Possible Cause: Solvent absorption. The elastomer has absorbed the HCFC-225da, causing it to swell and lose its sealing properties and mechanical strength.
- Solution:
 - Material Selection: Choose an elastomer with a higher chemical resistance to chlorinated solvents. Fluoroelastomers (FKM, e.g., Viton™) or perfluoroelastomers (FFKM) are often good candidates for aggressive chemical environments.
 - Perform Compatibility Testing: Conduct immersion testing as detailed in the Experimental Protocols section below to quantify the swelling and changes in mechanical properties of alternative elastomers.

Problem: After cleaning with HCFC-225da, my plastic component appears cloudy or opaque.

- Possible Cause: Solvent-induced crystallization or surface etching.

- Solution:
 - Visual Inspection: Examine the surface under magnification to determine if the cloudiness is due to micro-cracks (crazing) or a uniform change in the material's surface.
 - Test Alternative Solvents: If available and appropriate for your application, test alternative, less aggressive cleaning agents.
 - Material Change: Select a plastic that is known to be more resistant to the solvent.

Experimental Protocols

A standardized approach to testing material compatibility is crucial. The following protocols are based on the principles outlined in ASTM D543, "Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents."[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Gravimetric Analysis (Weight Change)

- Objective: To determine the percentage change in mass of a material after immersion in HCFC-225da.
- Methodology:
 - Cut at least three representative samples of the elastomer or plastic to be tested.
 - Clean the samples with a non-aggressive solvent (e.g., isopropyl alcohol) and dry them thoroughly in a vacuum oven at a temperature appropriate for the material until a constant weight is achieved.
 - Weigh each sample to the nearest 0.1 mg on an analytical balance. This is the initial weight (W_i).
 - Completely immerse the samples in HCFC-225da in a sealed container to prevent evaporation.
 - After a predetermined time (e.g., 24, 48, 72 hours) at a controlled temperature, remove the samples from the solvent.

- Quickly pat the samples dry with a lint-free cloth and immediately weigh them. This is the final weight (W_f).
- Calculate the percentage weight change using the formula: $((W_f - W_i) / W_i) * 100$.

2. Dimensional Analysis (Volume Change/Swelling)

- Objective: To quantify the change in the physical dimensions of the material.
- Methodology:
 - Prior to immersion, measure the dimensions (length, width, thickness, or diameter) of each sample using calibrated calipers.
 - Calculate the initial volume (V_i).
 - After immersion and weighing, re-measure the dimensions to determine the final volume (V_f).
 - Calculate the percentage volume change: $((V_f - V_i) / V_i) * 100$.

3. Hardness Testing (Durometer Change)

- Objective: To assess changes in the material's hardness.
- Methodology:
 - Measure the initial hardness of the material samples using a durometer (Shore A for elastomers, Shore D for plastics) according to ASTM D2240.
 - After the immersion period, re-measure the hardness of the samples.
 - Report the change in durometer points.

Data Presentation

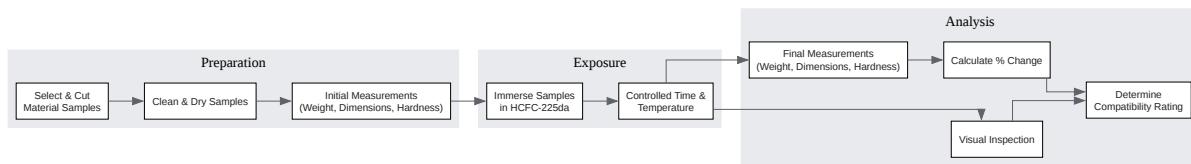
Table 1: Material Compatibility with HCFC-225da (Hypothetical Data)

Material	Type	% Weight Change (72 hrs)	% Volume Change (72 hrs)	Hardness Change (Shore A/D)	Visual Observation	Compatibility Rating
Viton™ (FKM)	Elastomer	+1.2%	+1.5%	-1 (Shore A)	No change	Excellent
Buna-N (NBR)	Elastomer	+8.5%	+10.2%	-5 (Shore A)	Slight swelling	Good
Silicone (VMQ)	Elastomer	+15.7%	+18.3%	-12 (Shore A)	Significant swelling	Poor
PTFE	Plastic	<0.1%	<0.1%	No change	No change	Excellent
Polypropylene (PP)	Plastic	+0.5%	+0.8%	No change	No change	Excellent
Polycarbonate (PC)	Plastic	+2.1%	+2.5%	-2 (Shore D)	Crazing observed	Not Recommended

Compatibility Rating Key:

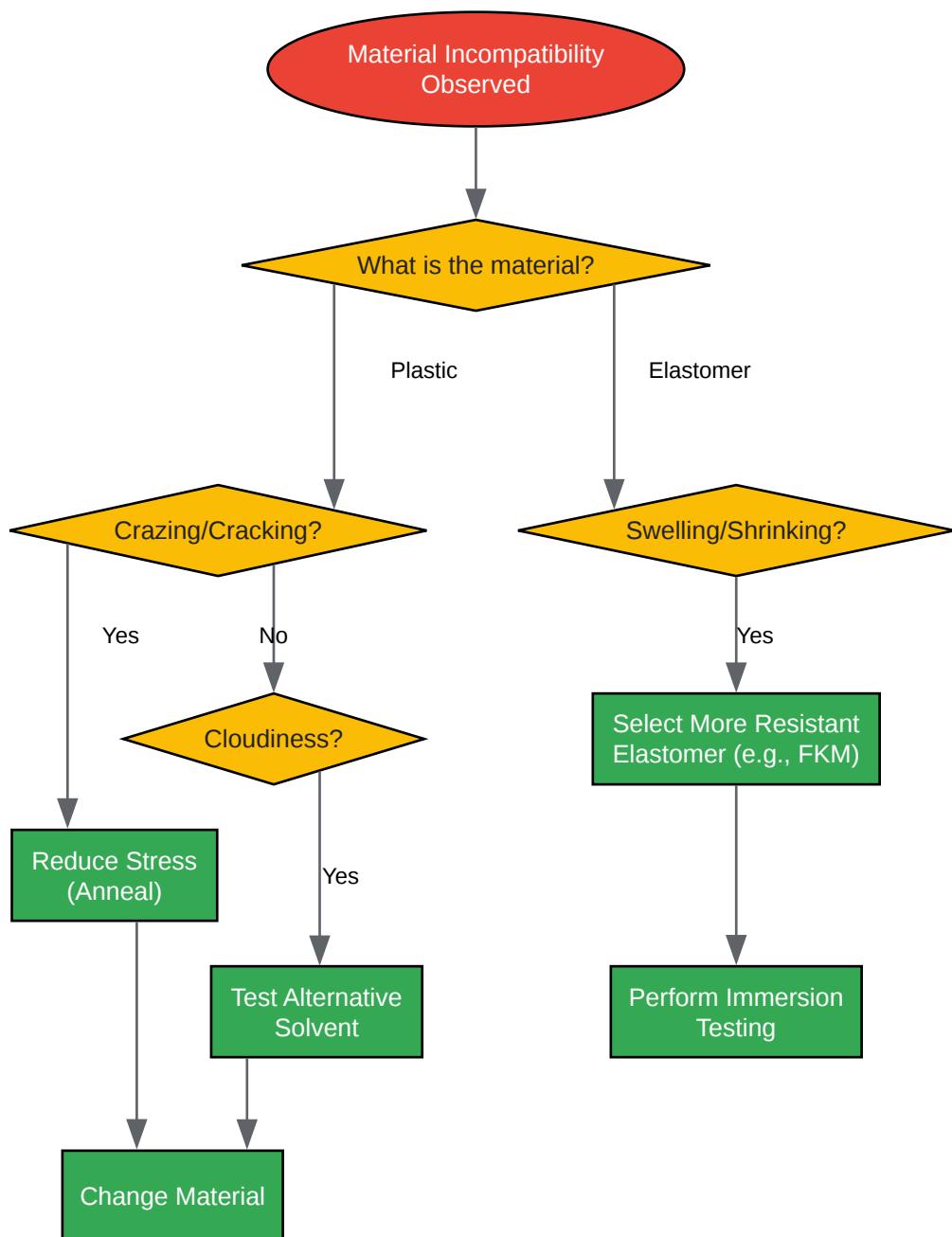
- Excellent: Minimal change in properties.
- Good: Moderate changes, may be suitable for some applications.
- Fair: Significant changes, use with caution.
- Poor: Severe changes, not recommended.
- Not Recommended: Severe degradation, cracking, or dissolution.

Mandatory Visualizations



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Caption: Workflow for Material Compatibility Testing.

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Caption: Troubleshooting Decision Tree.

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